CAY10566 Dissolution Troubleshooting Hub

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Compound of Interest		
Compound Name:	CAY10566	
Cat. No.:	B1668650	Get Quote

This technical support center provides guidance to researchers, scientists, and drug development professionals on the proper handling and dissolution of **CAY10566**.

Frequently Asked Questions (FAQs)

Q1: What is **CAY10566** and what are its basic properties?

CAY10566 is a potent and selective inhibitor of stearoyl-CoA desaturase (SCD)[1]. It is supplied as a crystalline solid and has a molecular weight of 389.8 g/mol [2][3]. Due to its crystalline nature, it may require specific conditions for complete dissolution.

Q2: In which solvents is **CAY10566** soluble?

CAY10566 is soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol[1][2]. It is sparingly soluble in aqueous buffers[2].

Q3: How should I prepare a stock solution of **CAY10566**?

To prepare a stock solution, **CAY10566** should be dissolved in an organic solvent of choice, which should be purged with an inert gas[2]. DMSO is a commonly used solvent for creating stock solutions[4][5][6]. For example, a stock solution can be prepared by dissolving **CAY10566** in fresh DMSO[6].

Q4: Can I dissolve **CAY10566** directly in aqueous buffers like PBS?



Directly dissolving **CAY10566** in aqueous buffers is not recommended due to its low solubility[2]. For aqueous-based experiments, it is advised to first dissolve the compound in an organic solvent like DMF or DMSO and then dilute this stock solution with the aqueous buffer of choice[2].

Q5: What is the recommended method for preparing a working solution in an aqueous buffer?

To maximize solubility in aqueous buffers, first dissolve **CAY10566** in DMF or DMSO to create a concentrated stock solution. This stock solution can then be diluted with the aqueous buffer, such as PBS (pH 7.2)[2]. A common ratio for dilution is 1:5 (DMF:PBS), which results in a solubility of approximately 0.15 mg/mL[1][2].

Q6: How stable are aqueous solutions of CAY10566?

Aqueous solutions of **CAY10566** are not recommended for long-term storage. It is best to prepare these solutions fresh and use them within one day[2]. Stock solutions in organic solvents like DMSO can be stored at -20°C for up to 6 months or -80°C for up to a year[4].

Troubleshooting Guide

Problem: CAY10566 is not dissolving in my chosen solvent.



Potential Cause	Troubleshooting Step	
Incorrect Solvent Selection	Ensure you are using a recommended organic solvent such as DMSO, DMF, or ethanol. Refer to the solubility data table below.	
Low Temperature	Gently warm the solution. Heating can aid in the dissolution of the compound[4].	
Insufficient Agitation	Vortex or sonicate the solution to facilitate dissolution[4][5]. Sonication is often recommended[5].	
Compound has Precipitated	If precipitation occurs, especially in aqueous solutions, try heating and/or sonication to redissolve the compound[4]. Prepare fresh aqueous solutions daily to avoid precipitation.	
Moisture in Solvent	For solvents like DMSO, absorbed moisture can reduce solubility. Use fresh, anhydrous DMSO for preparing stock solutions[6].	

Quantitative Solubility Data

The solubility of **CAY10566** in various solvents is summarized below. Please note that solubility can vary slightly between batches.



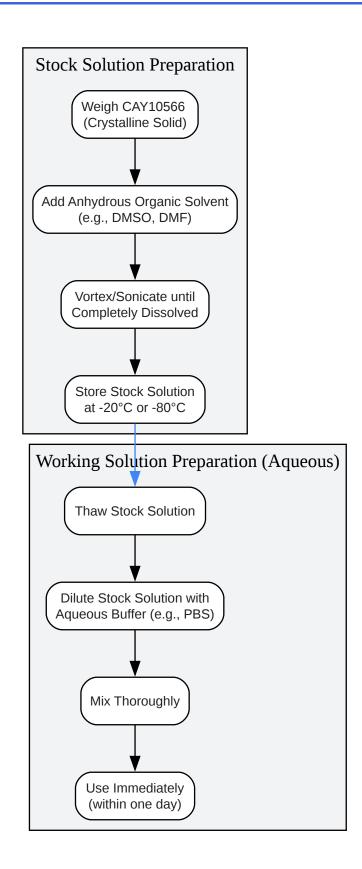
Solvent	Approximate Solubility (mg/mL)	Molar Equivalent (mM)
DMSO	10 - 78	25.6 - 200.09
DMF	20	51.3
Ethanol	0.15	0.38
DMF:PBS (pH 7.2) (1:5)	0.15	0.38
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	2.0 - 2.08	5.13 - 5.34
10% DMSO + 90% (20% SBE- β-CD in Saline)	≥ 2.5	≥ 6.41
10% DMSO + 90% Corn Oil	≥ 2.5	≥ 6.41

Data compiled from multiple sources [1][2][4][5][6][7]. Molarity is calculated based on a molecular weight of 389.8 g/mol .

Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow: Preparing CAY10566 for Cellular Assays



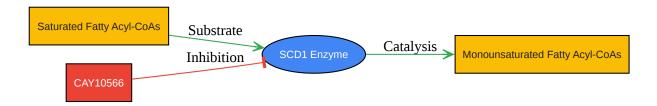


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Caption: Workflow for preparing **CAY10566** solutions.



Signaling Pathway: Inhibition of Stearoyl-CoA Desaturase (SCD)



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Caption: **CAY10566** inhibits the SCD1-mediated conversion of SFAs.

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